

25-Desacetyl Rifampicin-d3 CAS number and structure

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B12363746

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An In-Depth Technical Guide to **25-Desacetyl Rifampicin-d3**

Introduction

25-Desacetyl Rifampicin-d3 is the deuterium-labeled form of 25-Desacetyl Rifampicin, the primary and microbiologically active metabolite of the potent antibiotic, Rifampicin.^{[1][2][3]} As a stable isotope-labeled compound, it serves as an invaluable internal standard in pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices through mass spectrometry-based methods. This technical guide provides a comprehensive overview of its chemical properties, relevant quantitative data, and detailed experimental protocols for researchers, scientists, and professionals in drug development.

Core Data and Structure

Chemical Properties and Identifiers

25-Desacetyl Rifampicin-d3 is characterized by the substitution of three hydrogen atoms with deuterium on the methyl group of the piperazinyl moiety. While a specific CAS number for the deuterated form is not consistently available, the CAS number for the unlabeled parent compound is widely referenced.^{[4][5]}

Property	Value	Source(s)
Product Name	25-Desacetyl Rifampicin-d3	[4][5]
CAS Number	16783-99-6 (Unlabeled)	[3][4][6][7][8]
Molecular Formula	C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁	[4][5][6]
Molecular Weight	783.92 g/mol	[4][5][7][9]
Appearance	Reddish-orange to Brown-orange Solid	[5][9]
Purity	≥95%	[3]
Storage Conditions	Refrigerator (2-8°C) or -20°C, under inert atmosphere	[4][5][9]
Solubility	Soluble in Chloroform, Methanol; Slightly soluble in DMSO	[3][9]
Synonyms	25-O-Deacetyl-3-[(E)-[(4-(methyl-d3)-1-piperazinyl)imino]methyl]rifamycin, Desacetylrifampicin-d3	[5][6][9][10]

Chemical Structure

The structure of 25-Desacetyl Rifampicin retains the core ansa-macrocyclic structure of Rifampicin, with the acetyl group at the C-25 position removed.

 Chemical structure of 25-Desacetyl Rifampicin-d3

Image generated based on chemical information from suppliers.

Quantitative Data

Population Pharmacokinetics

A study involving healthy Asian adults characterized the population pharmacokinetics of Rifampicin and its primary metabolite, 25-Desacetyl Rifampicin. The data were analyzed using

a NONMEM (nonlinear mixed-effects modeling) approach.[\[1\]](#)[\[11\]](#)[\[12\]](#)

Parameter	Rifampicin	25-Desacetyl Rifampicin	Unit
Pharmacokinetic Model	One-compartment with transit absorption	Two-compartment	-
Apparent Clearance (CL/F)	10.3 (5.6% RSE)	95.8 (10% RSE)	L/h for a 70 kg adult

RSE: Relative Standard Error[\[1\]](#)[\[11\]](#)[\[12\]](#)

In Vitro Metabolism Kinetics

The formation of 25-Desacetyl Rifampicin from its parent compound, Rifampicin, was evaluated using in vitro human liver microsomes (HLMs).[\[13\]](#)[\[14\]](#) The study characterized the enzyme kinetics of this metabolic conversion.

Parameter	Value	Unit
Michaelis-Menten Constant (Km)	48.23	μM
Maximum Velocity (Vmax)	1.233	pmol/min/mg protein
Intrinsic Clearance (CLint)	0.026	μl/min/mg protein

Experimental Protocols

Population Pharmacokinetic Analysis

This protocol outlines the methodology used to evaluate the pharmacokinetics of Rifampicin and 25-Desacetyl Rifampicin in human subjects.[\[1\]](#)[\[11\]](#)

1. Study Design:

- Subjects: Thirty-four healthy Asian volunteers.[\[1\]](#)[\[11\]](#)

- Treatment: Subjects were randomized to receive either Rifampicin (600 mg) alone or in combination with Isoniazid (300 mg) daily for 14 days.[\[1\]](#)[\[11\]](#)
- Washout: A 14-day washout period was implemented before switching the treatment arms.[\[1\]](#)[\[11\]](#)
- Sampling: Plasma concentration-time data were collected for analysis.[\[1\]](#)[\[11\]](#)

2. Bioanalytical Method:

- Technique: High-Performance Liquid Chromatography (HPLC).[\[15\]](#)
- Validation: The method was validated according to FDA guidance for accuracy (89.9%–115.0%) and precision (relative standard deviation <13.7%).[\[11\]](#)
- Lower Limits of Quantification (LLOQ): 25 ng/mL for Rifampicin and 2.5 ng/mL for 25-Desacetyl Rifampicin.[\[11\]](#)

3. Data Analysis:

- Software: NONMEM (Nonlinear Mixed-Effects Modeling).[\[1\]](#)[\[11\]](#)
- Model Selection: The choice of the pharmacokinetic model was based on goodness-of-fit plots, precision of estimates, and the likelihood ratio test.[\[11\]](#)
- Covariate Analysis: Relationships between pharmacokinetic parameters and demographic factors, as well as genotypes for metabolic enzymes and transporters, were evaluated.[\[1\]](#)[\[11\]](#)

HPLC Method for In Vitro Metabolism Assays

This protocol details a validated HPLC method for the simultaneous quantification of Rifampicin and 25-Desacetyl Rifampicin, suitable for in vitro metabolism studies.[\[13\]](#)[\[14\]](#)

1. Instrumentation:

- System: Waters Alliance 2695 HPLC system coupled with a 2996 photodiode array (PDA) detector.[\[13\]](#)[\[14\]](#)

2. Chromatographic Conditions:

- Column: C-18 Phenomenex Luna (150 × 4.6 mm).[\[13\]](#)[\[14\]](#)
- Mobile Phase: A gradient elution using water and methanol.[\[13\]](#)[\[14\]](#)
- Detection Wavelength: 254 nm.[\[13\]](#)[\[14\]](#)
- Retention Times: Approximately 7.70 min for Rifampicin and 8.25 min for 25-Desacetyl Rifampicin.[\[14\]](#)

3. Method Validation:

- Linearity: Calibration plots showed a linear relationship ($R^2 = 0.995$) over a concentration range of 0–200 μM for both analytes.[\[13\]](#)[\[14\]](#)
- LLOQ: 17.75 μM for Rifampicin and 23.57 μM for 25-Desacetyl Rifampicin.[\[13\]](#)[\[14\]](#)

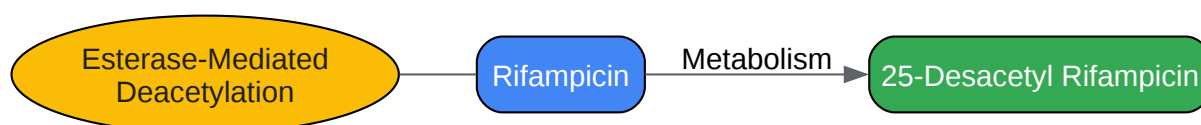
4. Application - Human Liver Microsome (HLM) Assay:

- Objective: To characterize the kinetics of 25-Desacetyl Rifampicin formation.[\[13\]](#)[\[14\]](#)
- Procedure: Rifampicin was incubated with HLMs for various time points (15, 30, 45, and 60 minutes).[\[13\]](#)[\[14\]](#)
- Analysis: The formation of the metabolite was quantified using the validated HPLC method to determine kinetic parameters (K_m , V_{max}).[\[13\]](#)[\[14\]](#)

Mandatory Visualizations

Metabolic Pathway of Rifampicin

The primary metabolic pathway for Rifampicin involves deacetylation to form 25-Desacetyl Rifampicin. This reaction is catalyzed by esterase enzymes.

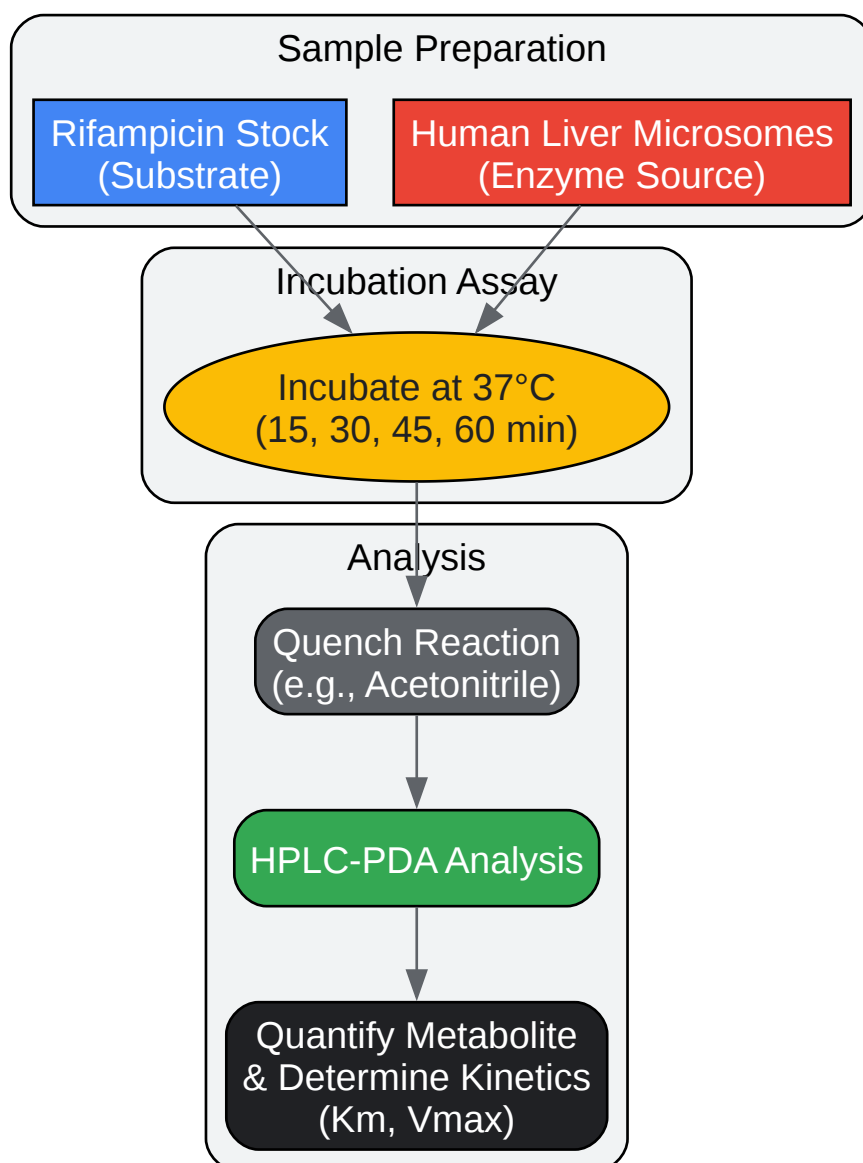


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Caption: Metabolic conversion of Rifampicin to 25-Desacetyl Rifampicin.

Experimental Workflow for In Vitro Metabolism Study

This diagram illustrates the logical flow of an in vitro experiment designed to study the metabolism of Rifampicin using human liver microsomes.



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